5-Fluoro-2-nitrophenol boiling point

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Compound of Interest

Compound Name:	*5-Fluoro-2-nitrophenol*
CAS No.:	*446-36-6*
Cat. No.:	*B146956*

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An In-depth Technical Guide to the Physicochemical Properties of **5-Fluoro-2-nitrophenol**, with a Focus on Boiling Point Determination

Abstract

This technical guide provides a comprehensive analysis of the physicochemical properties of **5-Fluoro-2-nitrophenol** (CAS No. 446-36-6), with a primary focus on its boiling point. As a key intermediate in pharmaceutical and fine chemical synthesis, a thorough understanding of its physical constants is critical for process optimization, purification, and ensuring operational safety.[1][2] This document elucidates the structural factors governing its boiling point, notably the role of intramolecular hydrogen bonding. Furthermore, it presents a detailed, field-proven protocol for the accurate experimental determination of the boiling point, addressing the challenges associated with the thermal sensitivity of nitrophenols. This guide is intended for researchers, chemists, and process development professionals who utilize this versatile compound in their work.

Introduction: The Significance of **5-Fluoro-2-nitrophenol**

5-Fluoro-2-nitrophenol is a substituted aromatic compound featuring a hydroxyl group, a nitro group, and a fluorine atom. Its unique trifunctional nature makes it a highly valuable building block in organic synthesis.[2] The presence of the fluorine atom is particularly significant in drug development, as its incorporation into active pharmaceutical ingredients (APIs) can enhance metabolic stability, binding affinity, and bioavailability.[2] Consequently, **5-Fluoro-2-nitrophenol** serves as a crucial starting material for a range of complex molecules, including inhibitors of angiogenesis and subunits of potent anti-tumor agents.[1][3]

An accurate knowledge of its physical properties, especially the boiling point, is paramount for several reasons:

- Purification: Distillation, a common method for purifying intermediates, relies directly on boiling point data.
- Process Safety: Understanding the temperature at which the compound boils is essential for defining safe operating limits and preventing uncontrolled reactions or decomposition, a known hazard for nitrophenols.[4]
- Reaction Condition Selection: The boiling point dictates the maximum temperature for reactions conducted at atmospheric pressure in which the compound is a solvent or a limiting reagent.

This guide aims to provide a definitive resource on this critical parameter.

Physicochemical Properties of **5-Fluoro-2-nitrophenol**

The key physical and chemical properties of **5-Fluoro-2-nitrophenol** are summarized in the table below for easy reference. This data has been consolidated from authoritative chemical databases and supplier specifications.

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Property	Value	Source(s)
IUPAC Name	5-Fluoro-2-nitrophenol	[5]
CAS Number	446-36-6	[3]
Molecular Formula	$C_6H_4FNO_3$	[1][5]
Molecular Weight	157.10 g/mol	[5]
Boiling Point	260 °C	[3]
Melting Point	34-37 °C (lit.)	[3]
Appearance	Yellow solid (Powder/Crystals)	[3]
Flash Point	91 °C (195.8 °F) - closed cup	[1]
Solubility	Slightly soluble in water	[3]

Core Principles: Factors Influencing the Boiling Point

The boiling point of a substance is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[6][7] For **5-Fluoro-2-nitrophenol**, the relatively high boiling point of 260 °C is a result of several competing molecular factors.

Molecular Weight and van der Waals Forces

With a molecular weight of 157.10 g/mol , the molecule exhibits significant van der Waals forces, which are the baseline intermolecular attractions that must be overcome for the substance to transition into the gaseous phase.[6]

Dominant Effect: Intramolecular Hydrogen Bonding

The most critical structural feature governing the boiling point of **5-Fluoro-2-nitrophenol** is its capacity for intramolecular hydrogen bonding. The hydroxyl (-OH) group is positioned ortho to the nitro ($-NO_2$) group on the benzene ring. This proximity allows the hydrogen atom of the hydroxyl group to form a strong hydrogen bond with one of the oxygen atoms of the nitro group within the same molecule.

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This phenomenon is in stark contrast to its isomer, 4-nitrophenol. In 4-nitrophenol, the hydroxyl and nitro groups are too far apart to interact within the same molecule. Instead, they form intermolecular hydrogen bonds—hydrogen bonds between different molecules.[8][9][10] This intermolecular association requires a large amount of energy to break, resulting in a much higher boiling point for 4-nitrophenol (279 °C, decomposes) compared to 2-nitrophenol (216 °C).[11][12]

The intramolecular hydrogen bond in **5-Fluoro-2-nitrophenol** effectively "self-satisfies" the molecule's primary hydrogen bonding capability.[13] This chelation reduces the extent to which one molecule can interact with its neighbors via hydrogen bonding.[10] Consequently, less energy is required to separate the molecules and transition them to the vapor phase than would be expected if only intermolecular forces were at play. This makes the compound more volatile than its para and meta isomers would be.

Caption: Intramolecular H-bond in **5-Fluoro-2-nitrophenol**.

Experimental Protocol: Boiling Point Determination

Given the high boiling point and potential thermal instability of nitrophenols, a standard distillation or Thiele tube method at atmospheric pressure is appropriate.[4] The following protocol is a self-validating system for accurate determination.

Apparatus and Materials

- Thiele tube
- High-boiling point mineral oil or silicone oil
- Calibrated thermometer (-10 to 300 °C)
- Small test tube (e.g., 75 x 10 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire for attaching the test tube to the thermometer
- Bunsen burner or micro-burner

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- Safety goggles, lab coat, and chemical-resistant gloves
- **5-Fluoro-2-nitrophenol** sample (approx. 0.5 mL)
- Fume hood

Step-by-Step Methodology

- Preparation: Fill the Thiele tube with mineral oil to a level just above the top of the side-arm. Ensure the oil is free of water to prevent splattering upon heating.
- Sample Loading: Add approximately 0.5 mL of molten **5-Fluoro-2-nitrophenol** (gently warmed above its 34-37 °C melting point) into the small test tube.
- Capillary Insertion: Place the capillary tube into the test tube with its open end down.
- Assembly: Securely attach the test tube to the thermometer using a rubber band. The bulb of the thermometer should be level with the bottom of the test tube. Ensure the rubber band is positioned well above the level the oil will reach, to prevent it from dissolving or snapping in the hot oil.[14]
- Positioning: Clamp the entire assembly in the Thiele tube so that the sample is immersed in the oil in the main arm.
- Heating: Begin gently heating the side-arm of the Thiele tube with a Bunsen burner, using a back-and-forth motion to ensure even heating.[14][15] The design of the tube will promote natural convection, circulating the oil for a uniform temperature distribution.
- Observation (First Stage): As the temperature rises, a slow stream of bubbles will emerge from the capillary tube. This is the trapped air expanding and being expelled.[14]
- Observation (Boiling): Continue heating until a rapid, continuous stream of bubbles emerges from the capillary tube.[7][15] This indicates that the vapor pressure of the sample has exceeded the atmospheric pressure.
- Measurement: Turn off the burner and allow the apparatus to cool slowly. The stream of bubbles will slow and eventually stop. The precise moment the bubbling stops and the liquid is drawn back into the capillary tube is the point at which the sample's vapor pressure equals

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the atmospheric pressure. Record the temperature at this exact moment. This is the boiling point.[14][15]

- Validation: For trustworthiness, allow the apparatus to cool further, then repeat the heating and cooling cycle to obtain a second reading. The two readings should be within 1-2 °C.

- Pressure Correction: Record the ambient atmospheric pressure. If it deviates significantly from standard pressure (760 mmHg), a correction may be necessary for standardization. As a rule of thumb, boiling points decrease by about 0.5 °C for every 10 mmHg drop in pressure near 760 mmHg.[7]

Critical Safety Considerations

- Thermal Instability: Nitrophenols are known to be thermally unstable and can decompose exothermically at elevated temperatures.[4] Avoid superheating the sample. Heat gently and remove the heat source as soon as a vigorous bubble stream is observed.

- Fume Hood: All operations must be conducted within a certified fume hood to avoid inhalation of potentially harmful vapors.

- Personal Protective Equipment (PPE): Safety goggles, a lab coat, and appropriate gloves are mandatory. **5-Fluoro-2-nitrophenol** is classified as a skin and eye irritant.

Caption: Experimental setup for boiling point determination.

Conclusion

The boiling point of **5-Fluoro-2-nitrophenol**, determined to be 260 °C, is a fundamental physical constant essential for its safe and effective use in research and development. This property is primarily governed by a balance between its molecular weight and the presence of a strong intramolecular hydrogen bond, which differentiates its behavior from isomers lacking an ortho-nitro-hydroxyl arrangement. The accurate experimental determination of this value requires a meticulous approach, as detailed in the provided protocol, with a critical emphasis on safety due to the thermal sensitivity inherent to nitrated aromatic compounds. This guide provides the theoretical grounding and practical methodology necessary for professionals working with this important chemical intermediate.

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